

An In-depth Technical Guide to 1,1-Bis(methylthio)-2-nitroethylene

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Compound of Interest

Compound Name: 1,1-Bis(methylthio)-2-nitroethylene

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,1-Bis(methylthio)-2-nitroethylene is a key organic synthetic intermediate, widely utilized in the construction of various heterocyclic compounds. Its polarized carbon-carbon double bond, influenced by the electron-withdrawing nitro group and the electron-donating methylthio groups, makes it a versatile building block in organic synthesis. This technical guide provides comprehensive information on its chemical identity, properties, synthesis, and reactivity for professionals in research and drug development.

Chemical Identity and Properties

IUPAC Name: 1,1-bis(methylsulfanyl)-2-nitroethene[1]

CAS Number: 13623-94-4[1]

Synonyms: Nitroketene dimethyl mercaptal, 1-Nitro-2,2-bis(methylthio)ethylene[1]

Physicochemical Properties

Property	Value	Source
Molecular Formula	C4H7NO2S2	[1]
Molecular Weight	165.23 g/mol	[1]
Appearance	Light yellow to brown crystalline powder	TCI America
Melting Point	124-128 °C	TCI America
Boiling Point	248.6 ± 35.0 °C (Predicted)	PubChem
Density	1.331 g/cm³ (Predicted)	PubChem
Solubility	Slightly soluble in chloroform and ethyl acetate.	ChemicalBook

Spectroscopic Data

Technique	Data	Source
¹ H NMR (CDCl ₃)	δ (ppm): 2.54 (s, 6H, 2 x SCH ₃), 7.08 (s, 1H, =CH)	SpectraBase
IR (KBr Pellet)	ν (cm ⁻¹): ~3000 (=C-H stretch), ~1600 (C=C stretch), ~1500 & ~1320 (NO ₂ asymmetric and symmetric stretch)	SpectraBase
Mass Spec. (EI)	m/z: 165 (M+), 118, 86, 72, 45	PubChem

Synthesis of 1,1-Bis(methylthio)-2-nitroethylene

The most common synthetic route to **1,1-bis(methylthio)-2-nitroethylene** involves the reaction of nitromethane with carbon disulfide in the presence of a base, followed by methylation.[2]

Experimental Protocol: Synthesis

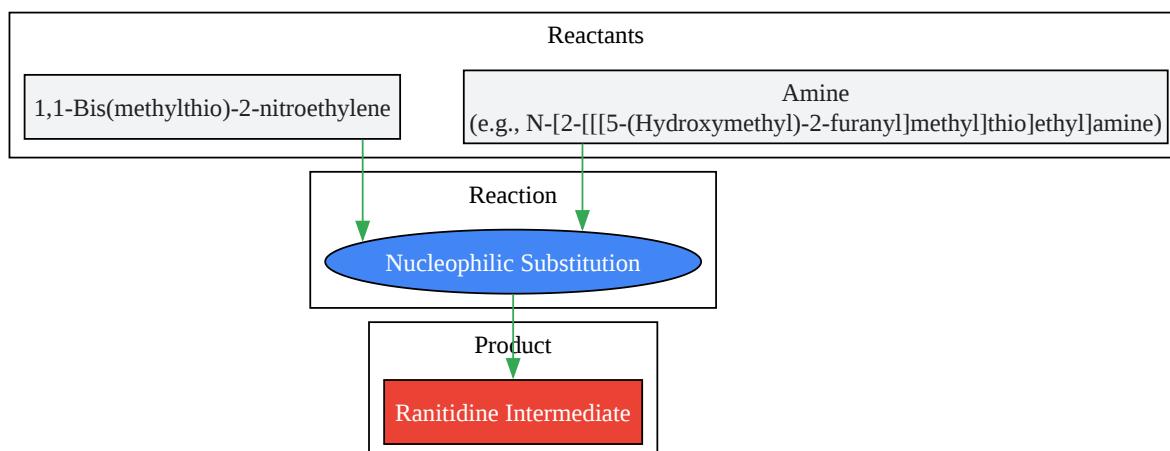
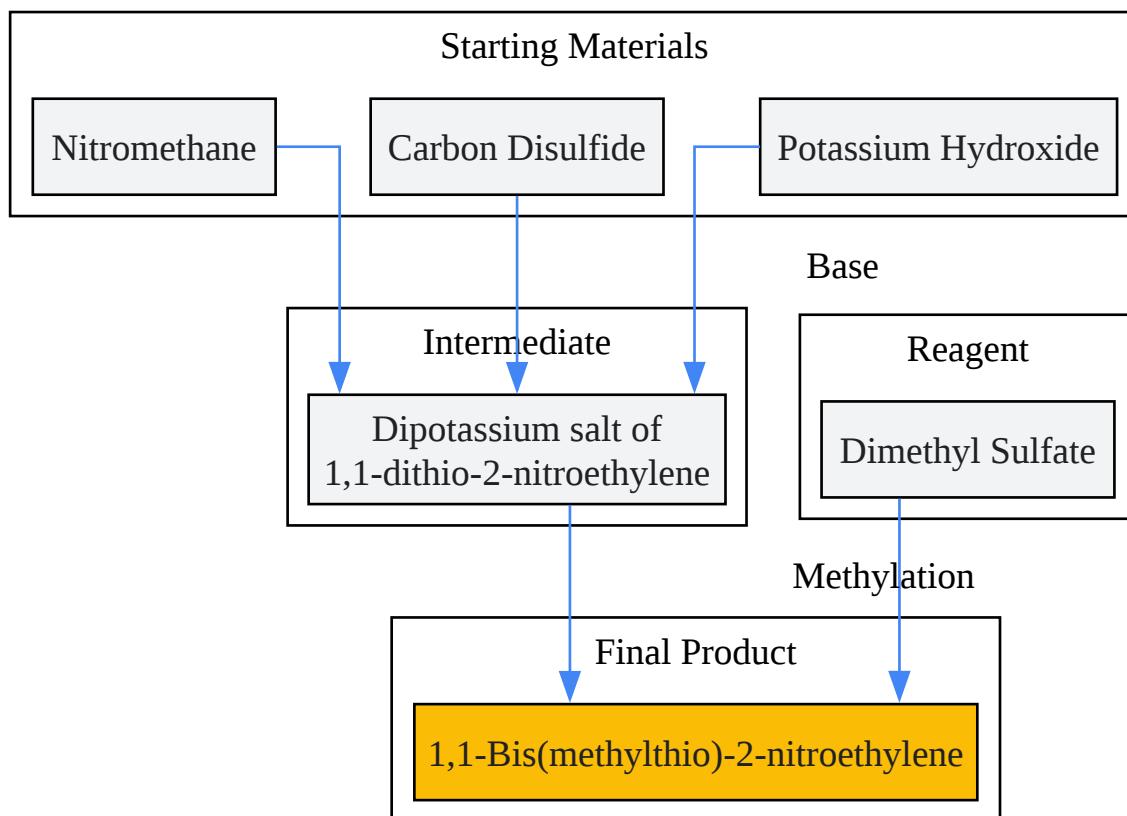
Materials:

- Nitromethane
- Carbon disulfide
- Potassium hydroxide
- Dimethyl sulfate
- Ethanol
- Water

Procedure:

- In a reaction vessel, nitromethane and carbon disulfide are reacted with potassium hydroxide in a solvent such as ethanol. This condensation reaction forms the dipotassium salt of 1,1-dithio-2-nitroethylene.[3]
- The resulting salt is then treated with a methylating agent, such as dimethyl sulfate, to yield the crude **1,1-bis(methylthio)-2-nitroethylene**.[2]
- The crude product is typically purified by recrystallization from a suitable solvent like ethanol to afford the final product as a yellow crystalline solid.

Synthesis Workflow Diagram

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References

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- 3. CN104119257A - Preparation method for 1-methylamino-1-methylthio-2-nitroethylene - Google Patents [patents.google.com]
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